

An In-depth Technical Guide to the Physical Properties of Anhydrous Sodium Aluminate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium aluminate

Cat. No.: B081911

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Anhydrous **sodium aluminate** (NaAlO_2) is a significant inorganic compound with diverse applications, including water treatment, cement manufacturing, and as an intermediate in zeolite synthesis.^{[1][2]} This guide provides a comprehensive overview of its core physical properties, experimental protocols for their determination, and logical workflows relevant to its synthesis and characterization.

Core Physical and Chemical Properties

Anhydrous **sodium aluminate** is a white, odorless, crystalline solid.^{[3][4]} Commercial grades may sometimes have a light-yellowish appearance.^{[1][3]} The compound is hygroscopic, readily absorbing moisture from the atmosphere, and is highly soluble in water, forming a strongly alkaline solution ($\text{pH} > 12$).^{[1][4]} Conversely, it is insoluble in alcohol.^{[2][3]}

Table 1: General Physical and Chemical Properties of Anhydrous **Sodium Aluminate**

Property	Value	Source(s)
Chemical Formula	NaAlO₂	[3]
Molar Mass	81.97 g/mol	[3]
Appearance	White crystalline powder (sometimes light-yellowish)	[1] [3]
Odor	Odorless	[3] [4]
Density	1.5 g/cm ³	[1] [3]
Melting Point	1650 °C (1920 K)	[1] [3] [4] [5]
Solubility in Water	Highly soluble	[2] [3]
Solubility in Alcohol	Insoluble	[2] [3]
Refractive Index (n _D)	1.566	[1] [2] [3]

| Hygroscopicity | Hygroscopic [\[3\]](#)[\[4\]](#) |

Structural and Thermodynamic Properties

Anhydrous **sodium aluminate** possesses a three-dimensional framework structure built from corner-linked AlO₄ tetrahedra, crystallizing in an orthorhombic system.[\[1\]](#)[\[2\]](#)[\[3\]](#) This arrangement is isostructural to β-NaFeO₂.[\[6\]](#) The hydrated form, by contrast, has layers of AlO₄ tetrahedra joined into rings.[\[2\]](#)[\[3\]](#)

Table 2: Structural and Thermodynamic Data for Anhydrous **Sodium Aluminate**

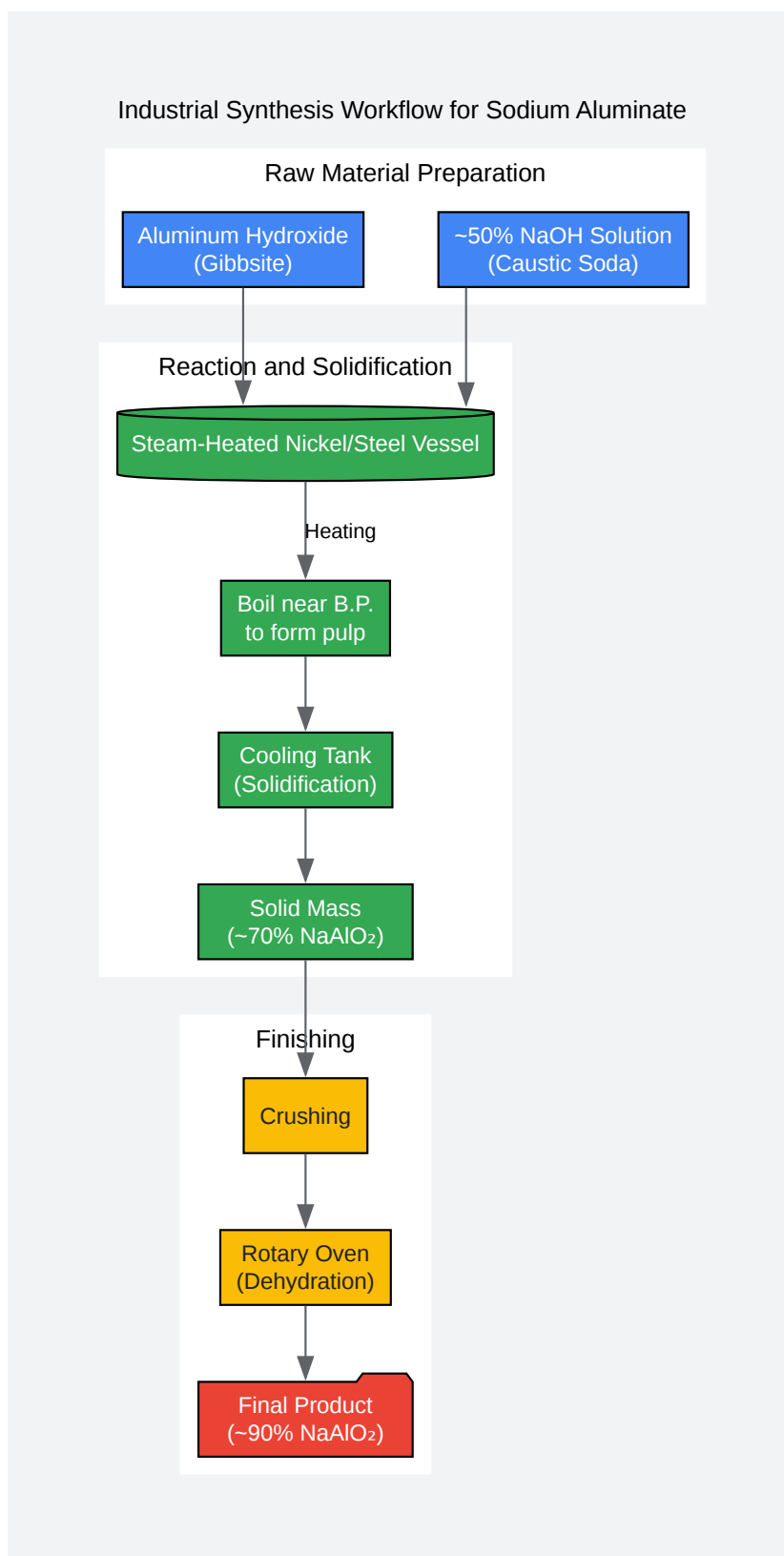
Property	Value	Source(s)
Crystal Structure	Orthorhombic	[1] [3] [5]
Space Group	Pna2 ₁	[6] [7]
Standard Enthalpy of Formation (ΔH _f °)	-1133.2 kJ/mol	[1]
Standard Entropy (S°)	70.4 J/(mol·K)	[1]

| Heat Capacity (C_p) | 73.6 J/(mol·K) [\[\[1\]\[5\]](#) |

Experimental Protocols

Detailed methodologies are critical for the accurate characterization and synthesis of materials. Below are protocols for the industrial synthesis and key analytical techniques used to determine the physical properties of anhydrous **sodium aluminate**.

This protocol describes the common industrial method for producing **sodium aluminate** by dissolving aluminum hydroxide in a caustic soda solution.[\[2\]\[8\]](#)

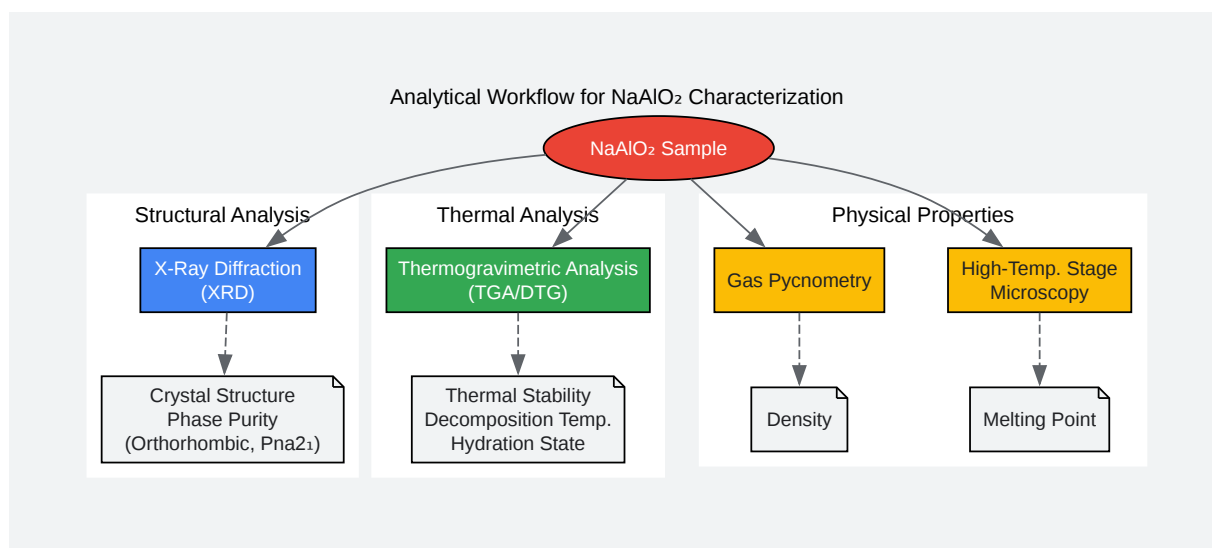


[Click to download full resolution via product page](#)

Industrial production flow for anhydrous **sodium aluminate**.

- Charging the Reactor: A steam-heated vessel constructed from nickel or steel is charged with a ~50% aqueous solution of sodium hydroxide (caustic soda).[8]
- Dissolution: Aluminum hydroxide (gibbsite) is added to the caustic soda solution.[5]
- Reaction: The mixture is heated to near its boiling point and agitated until a viscous pulp is formed.[2][8] The reaction is: $\text{Al}(\text{OH})_3 + \text{NaOH} \rightarrow \text{NaAlO}_2 + 2\text{H}_2\text{O}$.
- Solidification: The hot pulp is transferred to a cooling tank where it solidifies into a solid mass containing approximately 70% NaAlO_2 . [2][8]
- Crushing: The cooled, solid mass is mechanically crushed into smaller pieces.[8]
- Dehydration: The crushed material is fed into a rotary oven for dehydration to remove excess water.[8]
- Final Product: The resulting product is a powder containing approximately 90% NaAlO_2 , with residual water (~1%) and free NaOH (~1%).[8]

A logical workflow for characterizing a synthesized batch of anhydrous **sodium aluminate** is presented below.



[Click to download full resolution via product page](#)

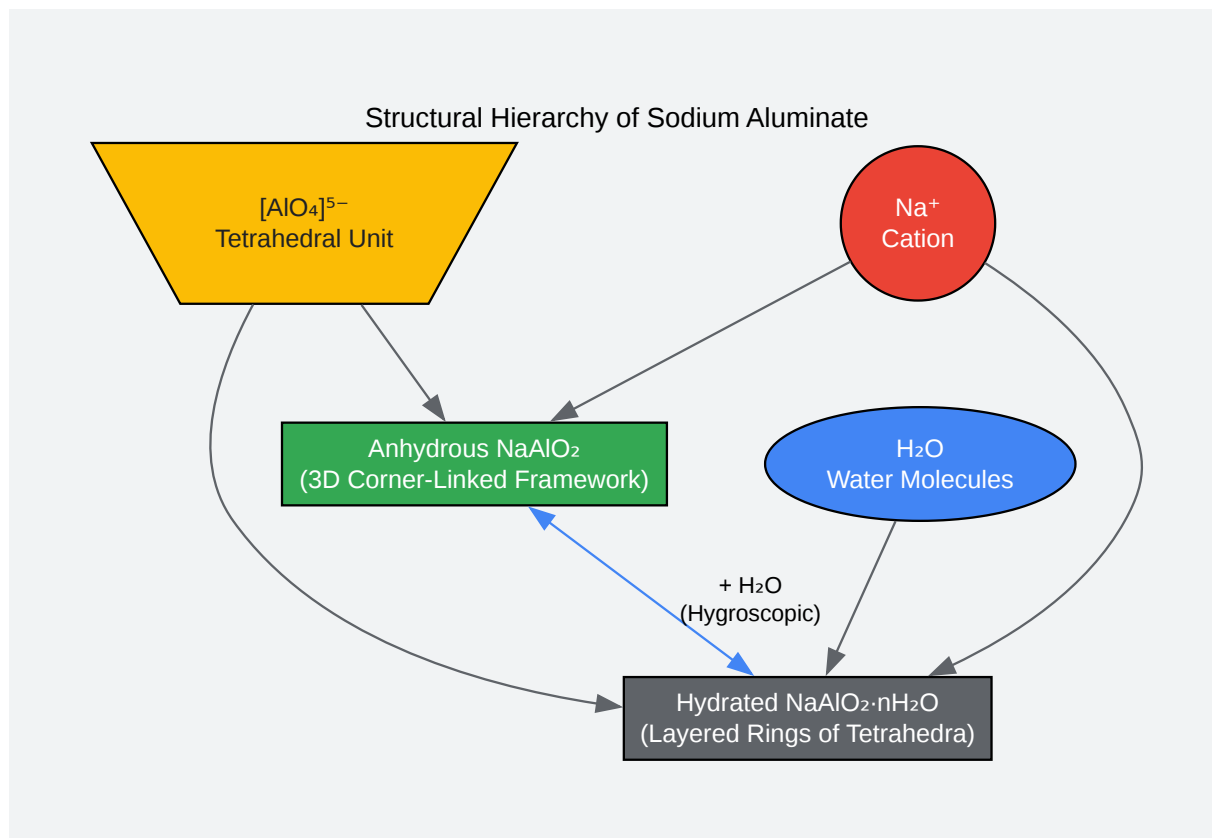
Logical workflow for physical characterization of NaAlO₂.

- Objective: To confirm the crystal structure and phase purity of anhydrous NaAlO₂.
- Instrumentation: A powder X-ray diffractometer with a Cu K α radiation source.
- Procedure:
 - A small amount of the anhydrous **sodium aluminate** powder is finely ground using an agate mortar and pestle to ensure random crystal orientation.
 - The powdered sample is carefully packed into a sample holder, ensuring a flat, smooth surface.
 - The sample is placed in the diffractometer.
 - Data is collected over a 2θ range of 10-90° with a step size of 0.02° and a dwell time of 1-2 seconds per step.

- The resulting diffraction pattern is analyzed by comparing peak positions and intensities to a reference pattern from a crystallographic database (e.g., ICSD) for NaAlO_2 (orthorhombic, space group $\text{Pna}2_1$).[\[6\]](#)[\[7\]](#)
- Rietveld refinement can be performed to obtain precise lattice parameters.[\[6\]](#)
- Objective: To assess the thermal stability and determine the presence of bound water or other volatile impurities.[\[9\]](#)
- Instrumentation: A thermogravimetric analyzer capable of reaching at least 1000°C .
- Procedure:
 - A small, precisely weighed sample (5-10 mg) of **sodium aluminate** is placed in an alumina or platinum crucible.
 - The crucible is loaded into the TGA furnace.
 - The sample is heated from ambient temperature to 1000°C at a constant rate (e.g., $10^\circ\text{C}/\text{min}$) under an inert atmosphere (e.g., nitrogen gas flow at $50\text{ mL}/\text{min}$).
 - The mass of the sample is recorded as a function of temperature.
 - The resulting TGA curve (mass vs. temperature) and its derivative (DTG) are analyzed. For a pure, anhydrous sample, no significant mass loss is expected until very high decomposition temperatures. A mass loss step beginning around $200\text{-}300^\circ\text{C}$ would indicate the dehydration of a hydrated sample.[\[10\]](#)

Structural Relationships

The relationship between the fundamental aluminate anion, the anhydrous solid, and its hydrated counterpart is crucial for understanding its chemistry. Anhydrous NaAlO_2 is built upon a framework of these aluminate tetrahedra.



[Click to download full resolution via product page](#)

Relationship between aluminate forms and components.

This technical guide summarizes the essential physical properties of anhydrous **sodium aluminate**, providing quantitative data and standardized protocols for its synthesis and analysis. The information is intended to serve as a foundational resource for scientific and research applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webqc.org [webqc.org]
- 2. atamankimya.com [atamankimya.com]
- 3. Sodium aluminate - Wikipedia [en.wikipedia.org]
- 4. Sodium aluminate | NaAlO₂ | CID 14766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. SODIUM ALUMINATE POWDER - Ataman Kimya [atamanchemicals.com]
- 6. The Crystal Structure of Hydrated Sodium Aluminate, NaAlO₂ · 5/4H₂O, and Its Dehydration Product | Semantic Scholar [semanticscholar.org]
- 7. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 8. SODIUM ALUMINATE - Ataman Kimya [atamanchemicals.com]
- 9. Sodium aluminate | 1302-42-7 | Benchchem [benchchem.com]
- 10. lierchemexis.com [lierchemexis.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Anhydrous Sodium Aluminate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081911#physical-properties-of-anhydrous-sodium-aluminate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com